

Application of Strictosidinic Acid in serotonin level reduction studies.

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Compound of Interest

Compound Name: *Strictosidinic Acid*

Cat. No.: *B127223*

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Application of Strictosidinic Acid in Serotonin Level Reduction Studies

Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

Strictosidinic acid, a monoterpene indole alkaloid isolated from the leaves of *Psychotria myriantha*, has demonstrated significant effects on the central nervous system, particularly in modulating monoamine levels. This document provides detailed application notes and experimental protocols based on studies investigating the in vivo effects of **strictosidinic acid** on serotonin (5-hydroxytryptamine, 5-HT) levels in the rat hippocampus. The findings suggest a potential role for **strictosidinic acid** in the serotonergic system, possibly through the inhibition of 5-HT biosynthesis precursor enzymes and interaction with the dopaminergic pathway.^{[1][2]}

Data Presentation

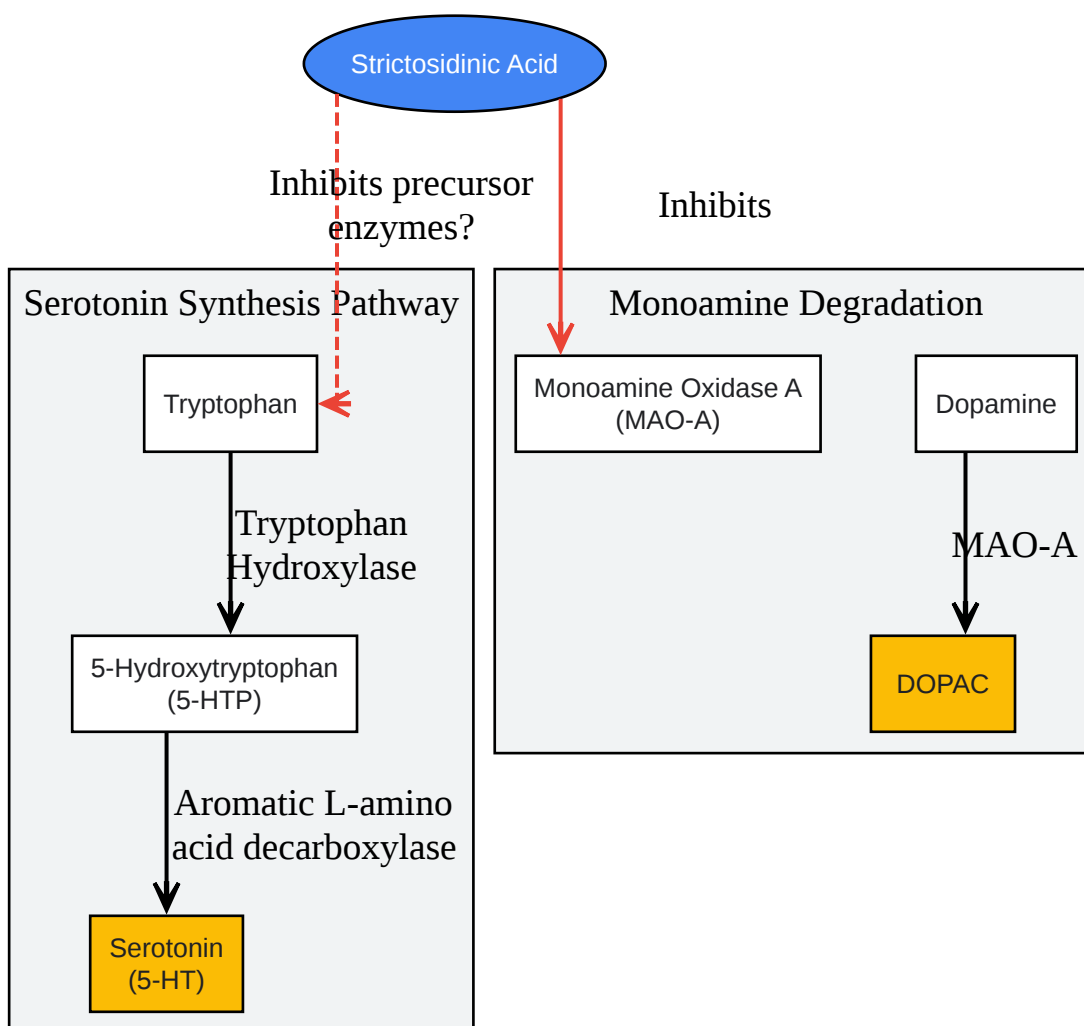
The following table summarizes the quantitative data from in vivo studies on the effects of **strictosidinic acid** on serotonin (5-HT) and 3,4-dihydroxyphenylacetic acid (DOPAC) levels in the rat hippocampus.

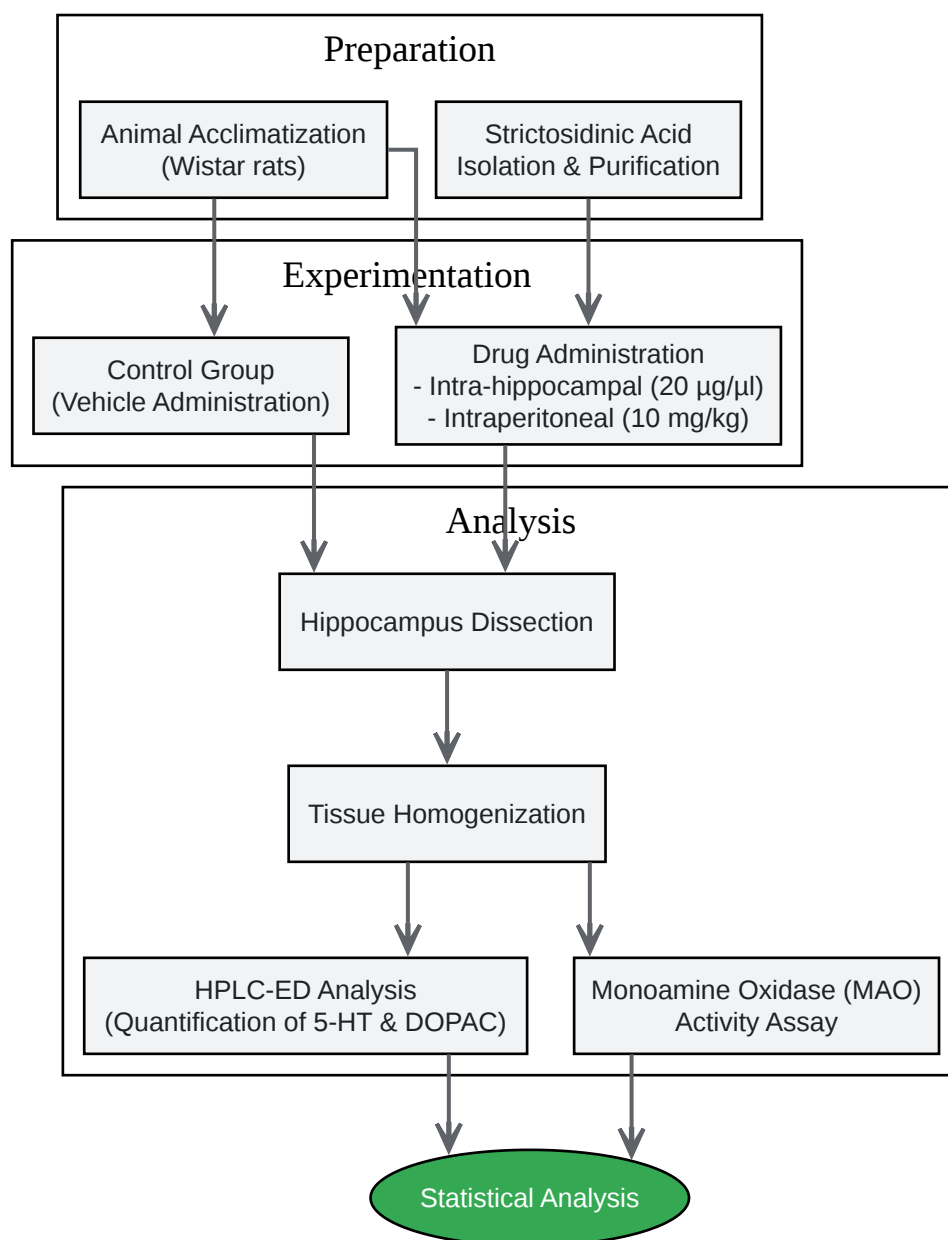
Administration Route	Dosage	Analyte	Percentage Reduction (%)	Significance (p-value)
Intra-hippocampal Injection	20 µg/µl	5-HT	83.5%	< 0.01
Intraperitoneal Route	10 mg/kg	5-HT	63.4%	Not Specified
Intraperitoneal Route	10 mg/kg	DOPAC	67.4%	Not Specified

Data extracted from Farias et al., 2012.[\[1\]](#)[\[2\]](#)

Proposed Signaling Pathway

The precise mechanism by which **strictosidinic acid** reduces serotonin levels is still under investigation. However, initial studies suggest a multi-faceted action. The primary hypothesis is the inhibition of precursor enzymes involved in the biosynthesis of 5-HT.[\[1\]](#)[\[2\]](#) Additionally, the observed reduction in DOPAC levels, a major metabolite of dopamine, and the confirmed inhibitory effect on monoamine oxidase A (MAO-A) in rat brain mitochondria, indicate a broader influence on monoamine metabolism.[\[1\]](#)[\[2\]](#)





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References

- 1. Strictosidinic acid, isolated from Psychotria myriantha Mull. Arg. (Rubiaceae), decreases serotonin levels in rat hippocampus - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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